

Designing a Dose-Response Study for Quinelorane: Application Notes and Protocols

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Compound of Interest

Compound Name: Quinelorane

CAS No.: 98524-57-3

Cat. No.: B1675586

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for designing and conducting a dose-response study for **Quinelorane**, a potent and selective dopamine D2 and D3 receptor agonist. The following protocols and data are intended to facilitate research into the pharmacological effects of **Quinelorane**, aiding in the determination of its potency, efficacy, and therapeutic potential.

Introduction to Quinelorane

Quinelorane (LY163502) is a partial ergoline compound that acts as a selective agonist at dopamine D2 and D3 receptors.[1] Its high affinity and selectivity make it a valuable tool for investigating the roles of these receptors in various physiological and pathological processes, including motor control, motivation, and neuropsychiatric disorders.[2][3] Understanding the dose-response relationship of **Quinelorane** is crucial for elucidating its mechanism of action and for the development of novel therapeutics targeting the dopaminergic system.

Quantitative Data Summary

The following tables summarize key quantitative data for **Quinelorane** from in vitro and in vivo studies. This information is essential for dose selection and experimental design.

Table 1: In Vitro Binding Affinities and Potency of **Quinelorane**

Parameter	Receptor	Value	Species	Reference
Kd	D2/D3	1.8 nM	Rat	[4]
IC50	(Suppression of K+-evoked Acetylcholine release)	~10 nM	Rat	[5]

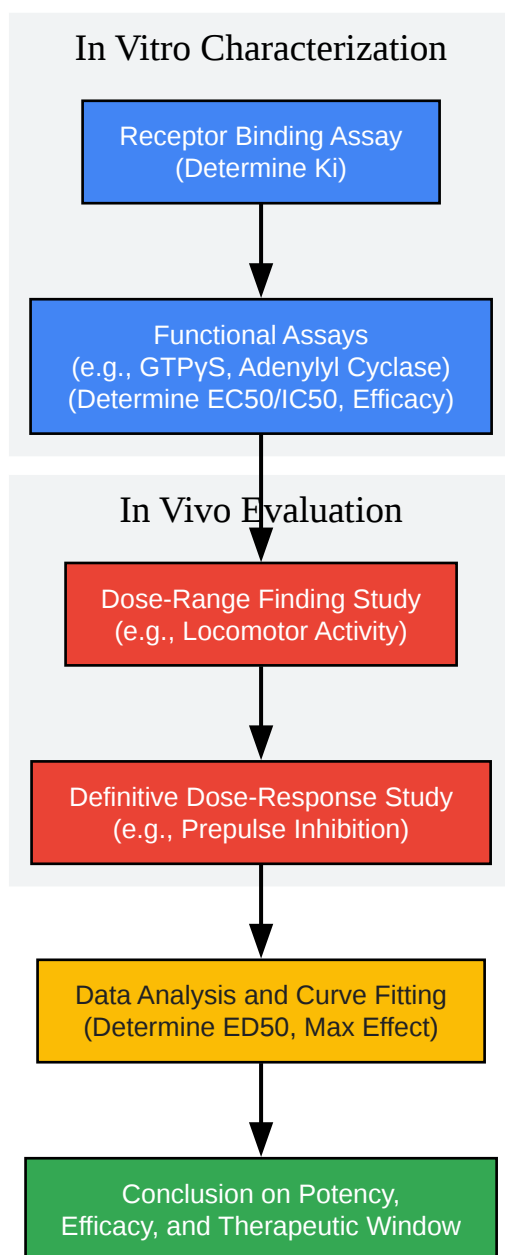
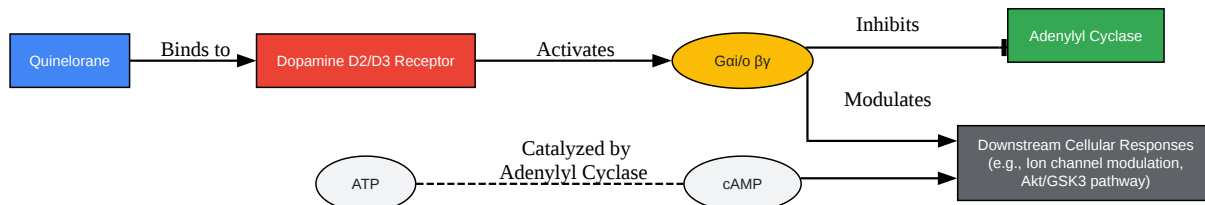
Table 2: Exemplary In Vivo Effective Doses of **Quinelorane**

Animal Model	Endpoint	Effective Dose Range	Route of Administration	Reference
Male Rhesus Monkeys	Penile Erection Facilitation	2.5 - 5 µg/kg	Intramuscular (IM)	
Wistar Rats	Reduction in Prepulse Inhibition	0.003 - 0.01 mg/kg	Not Specified	
Male Rats	Decreased Serum Prolactin	10 µg/kg	Intraperitoneal (i.p.)	
Male Rats	Increased Serum Corticosterone	30 µg/kg	Intraperitoneal (i.p.)	
Male Rats	Contralateral Turning (6-OHDA lesioned)	Dose-dependent increases	Not Specified	
Male Rats	Increased Locomotor Activity	Dose-dependent increases	Not Specified	
Dogs	Emetic Response (ED50)	7 µg/kg	Intravenous (i.v.)	
Sprague-Dawley Rats	Increased Locomotor Activity	Dose-dependent	Intraperitoneal (i.p.)	
Swiss-Webster Mice	Decreased Locomotor Activity	Dose-dependent	Intraperitoneal (i.p.)	

Signaling Pathways and Experimental Workflow

Quinelorane Signaling Pathway

Quinelorane, as a D2/D3 receptor agonist, primarily couples to the G α i/o subunit of the heterotrimeric G-protein. This interaction initiates a signaling cascade that includes the inhibition of adenylyl cyclase, leading to decreased intracellular cyclic AMP (cAMP) levels. Additionally, D2-like receptor activation can modulate ion channels and other signaling pathways such as the Akt-GSK3 pathway.



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